

VEGFR-2-IN-37 stability and storage conditions

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Compound of Interest

Compound Name: VEGFR-2-IN-37

Cat. No.: B15576131

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VEGFR-2-IN-37 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **VEGFR-2-IN-37**. Below you will find troubleshooting guides and frequently asked questions to ensure the successful application of this inhibitor in your experiments.

Stability and Storage Conditions

Proper storage and handling of **VEGFR-2-IN-37** are critical to maintain its biological activity and ensure reproducible experimental results.

Summary of Storage Recommendations

For optimal stability, **VEGFR-2-IN-37** should be stored under the following conditions:

Form	Storage Temperature	Shelf Life	Special Instructions
Powder	-20°C	3 years	Protect from light
4°C	2 years	Protect from light	
In Solvent	-80°C	6 months	Protect from light, use within 6 months. [1]
-20°C	1 month	Protect from light, use within 1 month. [1]	

Shipping Conditions: **VEGFR-2-IN-37** is typically shipped at room temperature and is stable for a few days during standard shipping and customs processing.[\[2\]](#)

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **VEGFR-2-IN-37**?

A1: It is recommended to dissolve **VEGFR-2-IN-37** powder in a suitable solvent such as Dimethyl Sulfoxide (DMSO).[\[2\]](#) For detailed instructions, refer to the experimental protocol section below.

Q2: Can I store my stock solution at -20°C?

A2: Yes, you can store your stock solution at -20°C, but it is recommended for short-term storage of up to one month.[\[1\]](#)[\[2\]](#) For longer-term storage (up to 6 months), it is best to store aliquots at -80°C to minimize freeze-thaw cycles.[\[1\]](#)[\[2\]](#)

Q3: Is it necessary to protect **VEGFR-2-IN-37** from light?

A3: Yes, both the powdered form and stock solutions should be protected from light to prevent potential degradation.[\[1\]](#)

Q4: What should I do if the compound does not fully dissolve in DMSO?

A4: If you encounter solubility issues, you can try gently warming the solution or using sonication. Ensure you are using a high-purity grade of DMSO. If problems persist, you may test other solvents like ethanol or DMF on a small amount of the product to avoid sample loss.[\[2\]](#)

Q5: How many times can I freeze and thaw my stock solution?

A5: It is highly recommended to avoid repeated freeze-thaw cycles as this can lead to degradation of the compound. Prepare single-use aliquots of your stock solution to maintain its integrity.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	1. Improper storage of the compound. 2. Multiple freeze-thaw cycles of the stock solution. 3. Degradation due to light exposure.	1. Verify that the compound has been stored at the recommended temperature. 2. Prepare fresh single-use aliquots from a new stock solution stored at -80°C. 3. Ensure all handling steps are performed with protection from light.
Precipitate observed in stock solution after thawing	The compound may have come out of solution during freezing.	Gently warm the vial to 37°C and vortex briefly to redissolve the compound completely before use. Visually inspect to ensure no precipitate remains.
Low or no inhibitory activity observed	1. The compound has degraded due to improper storage or handling. 2. Incorrect concentration used in the assay.	1. Use a fresh aliquot of the stock solution. If the problem persists, prepare a new stock solution from the powder. 2. Verify the calculations for your working solution concentration.

Experimental Protocols

Protocol for Preparing a Stock Solution of **VEGFR-2-IN-37**

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

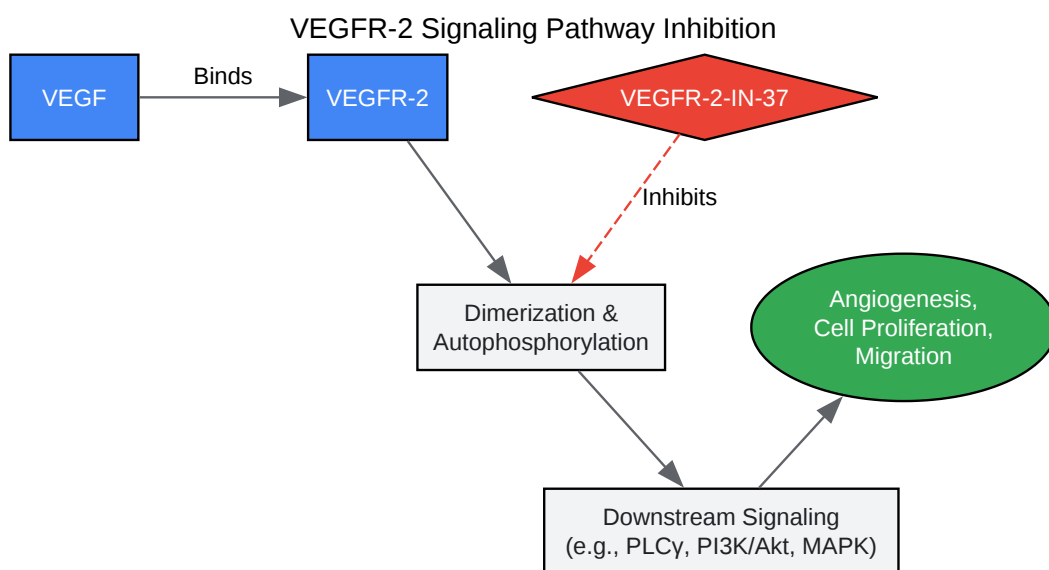
- **VEGFR-2-IN-37** powder
- Dimethyl Sulfoxide (DMSO), anhydrous, high purity
- Sterile microcentrifuge tubes or cryovials

- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Pre-weighing Preparation: Allow the vial of **VEGFR-2-IN-37** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **VEGFR-2-IN-37** powder.
- Dissolution: Add the appropriate volume of DMSO to the powder to achieve the desired concentration (e.g., for a 10 mM stock solution of a compound with a molecular weight of 324.4 g/mol, add 308.2 μ L of DMSO per 1 mg of powder).
- Mixing: Vortex the solution gently until the powder is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.
- Aliquoting: Dispense the stock solution into single-use, light-protected aliquots in sterile cryovials.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[1\]](#)

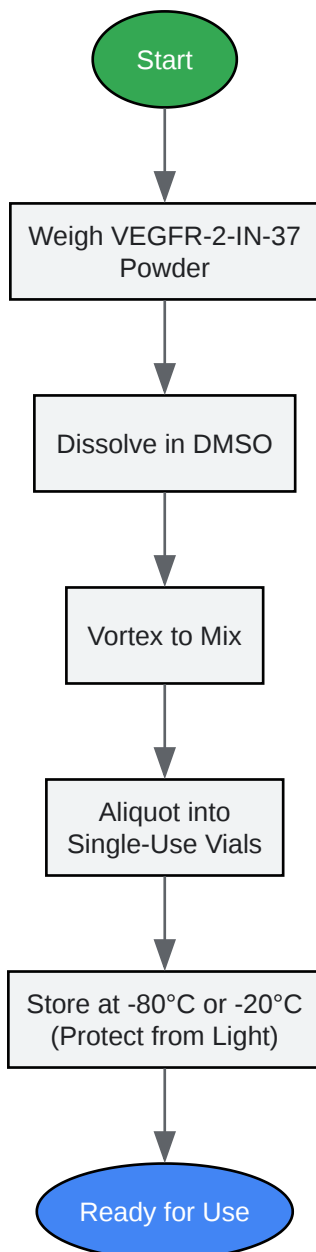
Visualizations



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Caption: Inhibition of the VEGFR-2 signaling pathway by **VEGFR-2-IN-37**.

VEGFR-2-IN-37 Stock Solution Workflow



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Caption: Recommended workflow for preparing **VEGFR-2-IN-37** stock solutions.

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References

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